

Essential Safety and Logistics for Handling MES Hemisodium Salt

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Compound of Interest

Compound Name: MES hemisodium salt

Cat. No.: B568281

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For researchers, scientists, and professionals in drug development, the safe handling of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for **MES hemisodium salt**, including operational and disposal plans, to ensure laboratory safety and build trust through value beyond the product itself.

Personal Protective Equipment (PPE)

When handling **MES hemisodium salt**, appropriate personal protective equipment is the first line of defense against potential exposure. The recommended PPE includes:

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against dust particles.[\[1\]](#)[\[2\]](#)
- **Hand Protection:** Impervious gloves, such as nitrile gloves, must be worn to prevent skin contact.[\[3\]](#) Gloves should be inspected before use and disposed of properly after handling the chemical.[\[3\]](#)
- **Respiratory Protection:** When there is a risk of inhaling dust, a NIOSH/MSHA-approved respirator is required.[\[2\]](#) A dust mask, such as a type N95 (US) or a Filter type P1, is recommended.[\[1\]](#)[\[3\]](#)
- **Protective Clothing:** A lab coat or apron should be worn to protect street clothing and skin from contamination.[\[4\]](#)[\[5\]](#)

Hazard Identification and Safe Handling

MES hemisodium salt is generally considered a stable chemical under normal laboratory conditions.^[6] However, it is important to be aware of its potential hazards to ensure safe handling. Some sources classify it as a non-hazardous substance, while others indicate it may be harmful if swallowed and can cause irritation to the eyes, skin, and respiratory system.^[4] It is also listed as a combustible solid.^[1]

Standard Handling Procedures:

- **Ventilation:** Always work in a well-ventilated area to minimize the concentration of airborne dust.^{[4][5]}
- **Avoid Contact:** Prevent direct contact with the skin, eyes, and clothing.^{[4][6][7]}
- **Avoid Inhalation:** Do not breathe in the dust.^{[2][4]}
- **Hygiene Practices:** Do not eat, drink, or smoke in the laboratory.^{[4][5][7]} Always wash hands thoroughly with soap and water after handling the substance. Contaminated clothing should be removed and laundered before reuse.^{[4][7]}
- **Storage:** Store **MES hemisodium salt** in a cool, dry, and well-ventilated area in a tightly sealed container.^{[5][6]}

Quantitative Data

The following table summarizes the key quantitative data for **MES hemisodium salt**:

Property	Value	Source
CAS Number	117961-21-4	
Molecular Weight	206.73 g/mol	
pKa (at 25°C)	6.1	^{[1][4]}
Useful pH Range	5.5 - 6.7	^{[1][4]}
Solubility in Water	500 mg/mL	

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures should be followed to ensure safety and environmental protection.

Spill Cleanup Protocol:

- **Evacuate and Secure:** For major spills, evacuate the immediate area and alert emergency responders.^[4] For minor spills, ensure the area is well-ventilated and remove all sources of ignition.^[4]
- **Don PPE:** Before cleaning the spill, put on all required personal protective equipment.
- **Containment:** Prevent the spilled material from entering drains or waterways.^[4]
- **Cleanup (Dry Spill):** Use dry cleanup procedures to avoid generating dust.^[4] Carefully sweep or vacuum the spilled solid and place it into a suitable, labeled container for disposal.^{[2][4]}
- **Cleanup (Wet Spill):** If the material is in solution, absorb it with an inert material and place it in a labeled container for disposal.
- **Decontamination:** Wash the spill area thoroughly with soap and water.^[2]
- **Disposal:** Dispose of the waste material according to institutional and local regulations.

Disposal Plan:

Disposal of **MES hemisodium salt** and its containers must be handled by a licensed professional waste disposal service.^{[4][5]} Do not dispose of the chemical down the drain or in the general trash. Empty containers should be decontaminated and disposed of in accordance with all applicable regulations.^[4]

Visualized Workflows

To further clarify the procedural guidance, the following diagrams illustrate the logical steps for handling **MES hemisodium salt** safely.

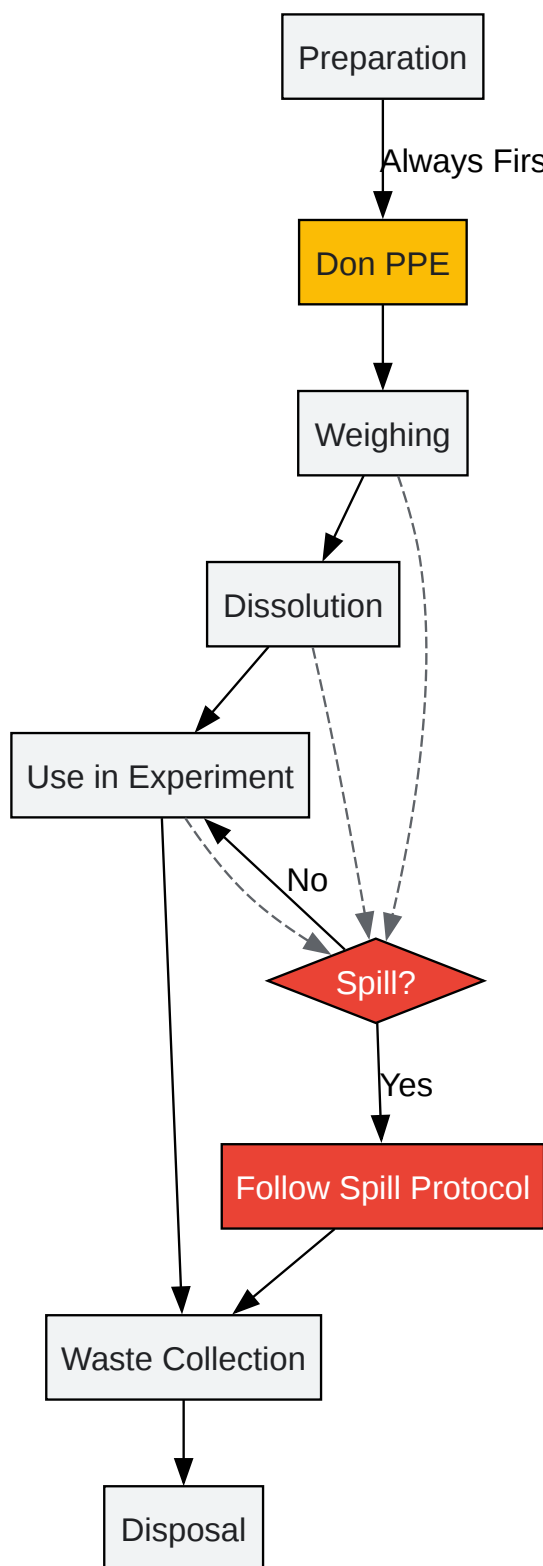


Figure 1: Standard Operating Procedure for MES Hemisodium Salt

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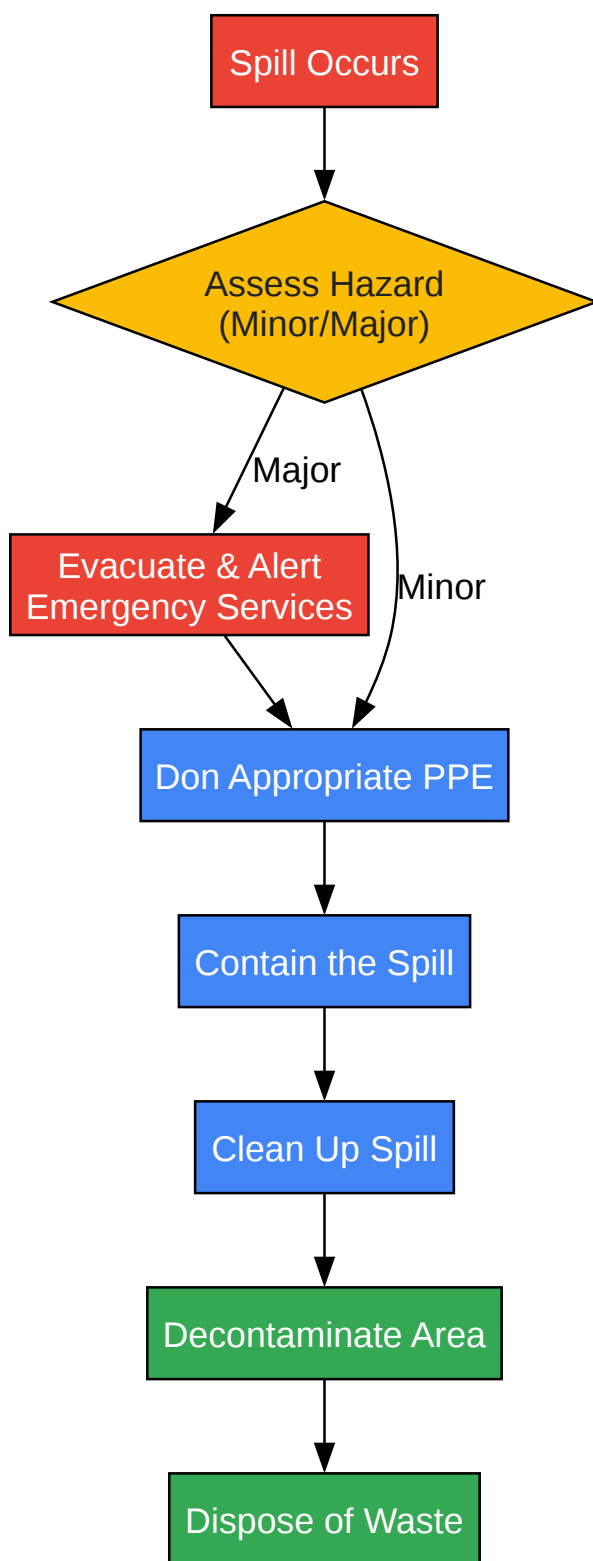


Figure 2: Chemical Spill Response Workflow

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